

# troubleshooting ARM165 western blot: no degradation observed

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## Compound of Interest

Compound Name: ARM165

Cat. No.: B15619399

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## Technical Support Center: ARM165 Western Blot

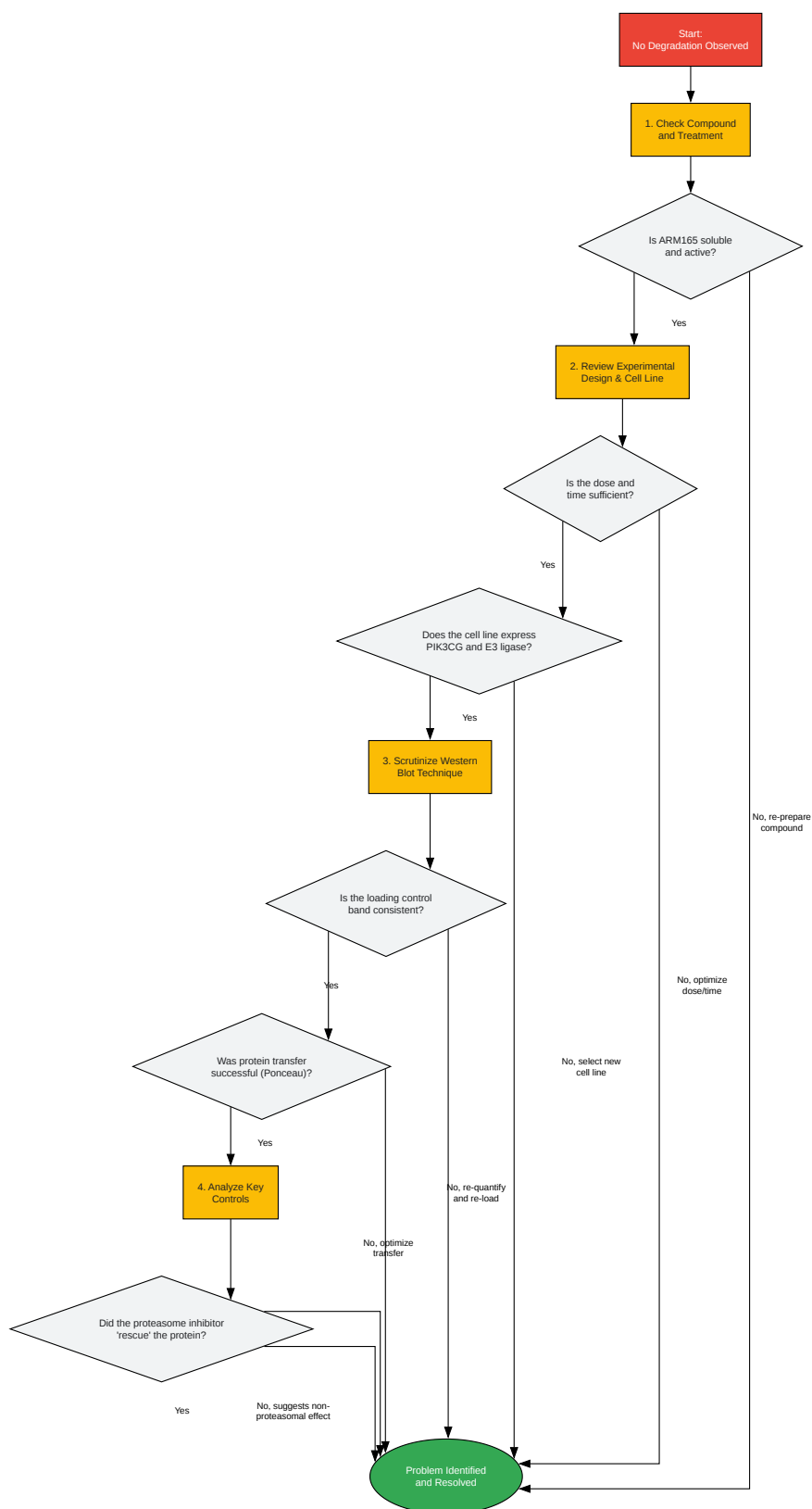
This guide provides troubleshooting strategies for researchers encountering a lack of protein degradation in Western blot experiments following treatment with **ARM165**.

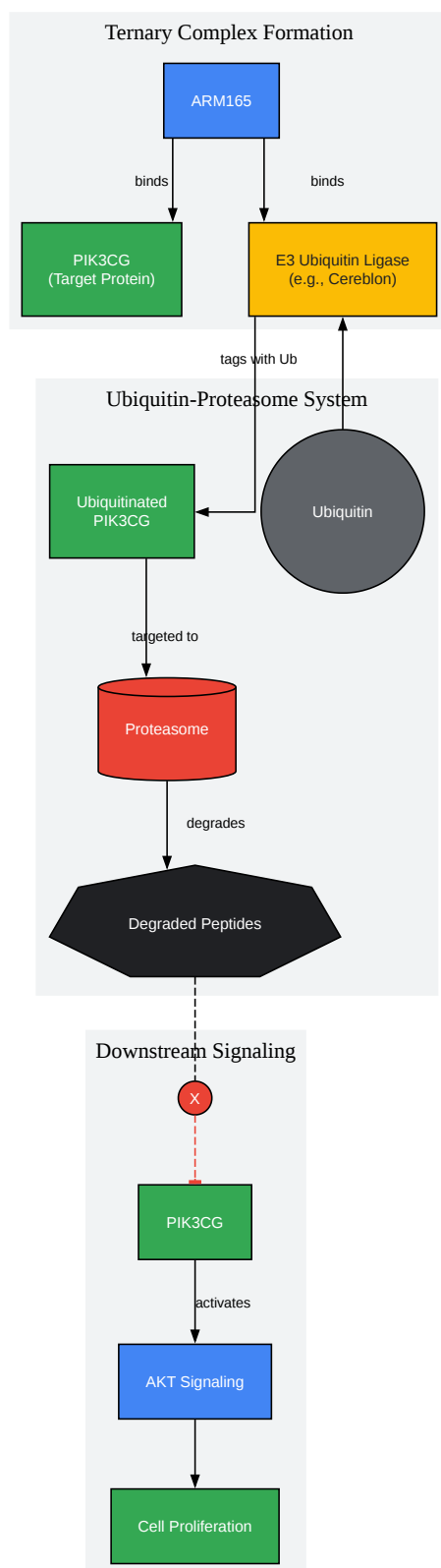
## Frequently Asked Questions (FAQs) & Troubleshooting Guide

Q1: I treated my cells with **ARM165** but see no degradation of my target protein, PIK3CG, on the Western blot. What are the primary areas to troubleshoot?

When you don't observe the expected degradation of the target protein PIK3CG after **ARM165** treatment, the issue can typically be traced back to one of four key areas: the integrity and activity of the **ARM165** compound, the experimental design and cell model, the Western blot technique itself, or the absence of critical experimental controls. A systematic approach to evaluating each of these areas is the most effective way to identify and resolve the problem.

Below is a logical workflow to guide your troubleshooting efforts.





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